

# safety and handling of perfluoro-1,10decanedicarboxylic acid

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Compound of Interest

Perfluoro-1,10-decanedicarboxylic acid

Cat. No.:

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An In-depth Technical Guide on the Safety and Handling of **Perfluoro-1,10-decanedicarboxylic Acid** 

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A specific, comprehensive Safety Data Sheet (SDS) for **perfluoro-1,10-decanedicarboxylic acid** (CAS 865-85-0) was not publicly available at the time of this writing. The following guide has been compiled from data on analogous compounds, general principles of laboratory safety, and information on the class of long-chain perfluorocarboxylic acids (PFCAs). This compound is classified as a "Dangerous Good for transport" and should be handled with extreme caution. A thorough, site-specific risk assessment must be conducted before commencing any work.

## **Compound Identification and Properties**

**Perfluoro-1,10-decanedicarboxylic acid** is a fully fluorinated dicarboxylic acid. Like other PFCAs, the high-energy carbon-fluorine bonds contribute to its chemical stability.

Table 1: Chemical and Physical Properties



Property	Value
CAS Number	865-85-0[ <del>1</del> ]
Alternate Names	Perfluorododecane-1,12-dioic acid[1]
Molecular Formula	C12H2F20O4[1]

| Molecular Weight | 590.11 g/mol [1] |

## **Hazard Identification and Toxicology**

Specific toxicological data for **perfluoro-1,10-decanedicarboxylic acid** is lacking. However, the broader class of long-chain PFCAs (C9-C21) is recognized for its persistence, bioaccumulation potential, and association with significant adverse health effects in humans and wildlife.[2][3][4]

Table 2: Potential Health Hazards Based on Long-Chain PFCA Class

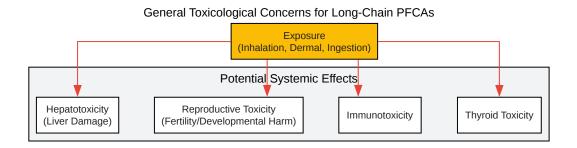
Hazard Category	Potential Health Effect
Reproductive/Developmental Toxicity	May damage fertility or the unborn child. [2][5]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs (e.g., liver) through prolonged or repeated exposure.[2]
Carcinogenicity	Suspected of causing cancer.[5]
Acute Toxicity (Oral)	May be toxic or harmful if swallowed.[5]
Hepatotoxicity	Associated with liver toxicity.[2]
Immunotoxicity	May have adverse effects on the immune system.[2]

| Eye/Skin Irritation | Assumed to be an irritant based on analogous compounds.[6] |

## **Potential Toxicological Pathways**



While specific signaling pathways for this compound are not documented, the following diagram illustrates the general toxicological concerns for long-chain PFCAs.



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Caption: Potential systemic effects following exposure to long-chain PFCAs.

## **Experimental Protocols and Safe Handling**

No specific experimental protocols for **perfluoro-1,10-decanedicarboxylic acid** were found. A general workflow for the safe handling of this potent, solid chemical is detailed below. All manipulations must be performed within a certified chemical fume hood.

## **Safe Handling Workflow**

The logical workflow presented below should be adapted to specific experimental needs while maintaining all safety barriers.



# 1. Preparation Phase Conduct Risk Assessment Review Analogous SDS Prepare & Verify Fume Hood Don Full PPE 2. Handling Phase (in Fume Hood) Carefully Weigh Solid (Minimize Dust) Transfer to Closed System/Vessel Perform Experimental Steps 3. Post-Handling & Disposal Decontaminate Surfaces & Equipment Segregate & Label Hazardous Waste Dispose of Waste via Certified Vendor Doff PPE & Wash Hands Thoroughly

Safe Handling and Disposal Workflow

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Caption: A three-phase workflow for safely handling **perfluoro-1,10-decanedicarboxylic acid**.



## **Detailed Methodologies**

- Engineering Controls: All work must be conducted in a properly functioning chemical fume hood to minimize inhalation risk.[7]
- Personal Protective Equipment (PPE): Wear appropriate protective gear as detailed in Table
   Inspect all PPE for integrity before use.
- Handling Solid Chemical: Use spatulas and weighing paper appropriate for the amount being handled. Avoid any actions that could generate dust. For transfers, gently tap or pour the solid rather than shaking it.
- Spill Cleanup: In case of a spill, do not sweep dry powder. Carefully cover the spill with a
  damp absorbent material, collect it in a sealed container, and dispose of it as hazardous
  waste.
- Waste Disposal: Perfluoro-1,10-decanedicarboxylic acid and any materials contaminated with it should be disposed of as hazardous chemical waste according to institutional and governmental regulations. Do not discharge to drains or the environment.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Chemical splash goggles and/or face shield.[6][7]
Hand	Chemical-resistant, impervious gloves (e.g., nitrile).[7]
Body	Laboratory coat, long pants, and closed-toe shoes. Consider an acid-resistant apron.

| Respiratory | Not required if work is performed within a fume hood. For emergencies or spill cleanup outside a hood, use a self-contained breathing apparatus. |

# First Aid and Emergency Procedures



Immediate action is required in case of exposure. Ensure safety showers and eyewash stations are accessible.

Table 4: First Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

| Fire | Use extinguishing media appropriate for the surrounding fire. Thermal decomposition may produce hazardous gases such as carbon oxides and hydrogen fluoride. |

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